

Application Note: Non-Destructive Gamma Counting of Thorium-234 on MnO₂ Cartridges

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Compound of Interest

Compound Name: Thorium-234

Cat. No.: B1220184

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Introduction

Thorium-234 (²³⁴Th), a naturally occurring radionuclide with a half-life of 24.1 days, is widely utilized as a tracer in oceanography and environmental science to study particle scavenging and transport processes, particularly the export of particulate organic carbon from the euphotic zone. A common method for the preconcentration of dissolved ²³⁴Th from large volumes of seawater involves its adsorption onto manganese dioxide (MnO₂) coated cartridges. This application note details a non-destructive method for the quantification of ²³⁴Th on these MnO₂ cartridges using gamma spectrometry.

The primary advantage of this non-destructive technique is the minimal sample preparation required post-collection, reducing the potential for sample loss and contamination. It also allows for the simultaneous measurement of other gamma-emitting radionuclides. However, a critical consideration is the variability in the extraction efficiency of ²³⁴Th onto the MnO₂ cartridges. To account for this, a common practice is to use two MnO₂ cartridges in series, allowing for the calculation of the extraction efficiency and a more accurate determination of the total dissolved ²³⁴Th activity.

Experimental Protocols

Protocol 1: Preparation of MnO₂-Coated Cartridges

This protocol outlines the steps for cleaning polypropylene cartridges and coating them with a layer of manganese dioxide.

1.1. Cartridge Cleaning:

- Soak a batch of polypropylene filter cartridges (e.g., CUNO Micro-Wynd II, Hytrex II) in a 2% Micro-90 cleaning solution at 60°C for approximately 12 hours.
- Rinse the cartridges thoroughly with tap water.
- Sequentially soak the cartridges in 2 M HCl, 0.5 M NaOH, and 2 M HNO₃ for 12 hours each at 60°C, with thorough tap water rinses between each step until the pH of the wash water is neutral.
- Finally, rinse the cartridges with deionized water and allow them to dry.

1.2. MnO₂ Coating:

- Prepare a saturated solution of potassium permanganate (KMnO₄) by dissolving approximately 250 g of KMnO₄ per liter of deionized water.
- Heat the KMnO₄ solution to 70°C in a suitable container.
- Submerge the cleaned polypropylene cartridges in the hot KMnO₄ solution. The soaking time can be varied to alter the thickness of the MnO₂ coating, with longer times resulting in a darker, thicker coat. A typical soaking time is 12-24 hours.[\[1\]](#)
- After soaking, remove the cartridges and wash them thoroughly with deionized water until no purple color from the permanganate is observed in the rinse water.
- The cartridges are now coated with MnO₂ and are ready for use. They can be stored wet in sealed bags.[\[2\]](#)

Protocol 2: Sample Collection and Filtration

This protocol describes the procedure for filtering large volumes of water to capture dissolved ²³⁴Th.

- Set up a filtration system that allows for the connection of a pre-filter followed by two MnO₂-coated cartridges in series. The pre-filter (e.g., 0.5 μm pore size) is used to remove particulate matter.

- Submerge the intake of the filtration system to the desired sampling depth.
- Pump water through the filter train at a controlled flow rate, typically between 4 and 8 liters per minute.[3] The total volume of water to be processed can range from 100 to 1000 liters, depending on the expected ^{234}Th activity.[2][4][5]
- Record the total volume of water passed through the cartridges.
- After filtration, carefully remove the two MnO_2 cartridges, drain any excess water, and place them in separate, clearly labeled sealed plastic bags for transport to the laboratory.

Protocol 3: Non-Destructive Gamma Counting

This protocol details the measurement of ^{234}Th activity on the MnO_2 cartridges using a high-purity germanium (HPGe) detector.

- For a reproducible counting geometry, the MnO_2 cartridges can be compressed into a "puck" of a fixed diameter and thickness.[3]
- Place the prepared cartridge sample on the endcap of a shielded HPGe detector. Ensure the counting geometry is consistent for all samples and calibration standards.
- Perform an energy calibration of the gamma spectrometry system using a multi-nuclide standard source covering an energy range that includes the ^{234}Th photopeaks.
- Acquire a gamma spectrum for each cartridge for a sufficient counting time to achieve acceptable statistical uncertainty in the peak areas of interest. Counting times can range from several hours to a full day, depending on the sample activity.
- Measure the background radiation for the same counting time with an empty sample container in the same geometry and subtract it from the sample spectra.
- Identify and determine the net counts in the 63.3 keV and/or the 92.5 keV doublet (92.4 keV and 92.8 keV) photopeaks for ^{234}Th . The 63.3 keV peak is more intense but is more susceptible to self-absorption effects, while the 92.5 keV doublet is less intense but may be more reliable in dense samples.[6]

Protocol 4: Data Analysis and Calculation

This protocol describes the calculation of the extraction efficiency and the total dissolved ^{234}Th activity.

4.1. Calculation of ^{234}Th Activity on Each Cartridge:

The activity (A) of ^{234}Th on each cartridge (in Bq or dpm) is calculated using the following equation:

Where:

- Net Counts: The background-subtracted counts in the selected ^{234}Th photopeak.
- t: The counting time in seconds.
- ϵ : The detector efficiency at the photopeak energy.
- I γ : The emission probability (gamma intensity) of the selected photopeak.

4.2. Calculation of Extraction Efficiency (E):

The extraction efficiency (E) of the MnO_2 cartridges can be calculated from the activities measured on the first (A_1) and second (A_2) cartridges in series, assuming the efficiency is the same for both:

4.3. Calculation of Total Dissolved ^{234}Th Activity:

The total activity of dissolved ^{234}Th in the sampled water (A_{total}) is calculated by correcting the activity on the first cartridge for the less than 100% extraction efficiency:

This can be expressed in terms of activity concentration (e.g., Bq/L or dpm/L) by dividing A_{total} by the total volume of water filtered.

Data Presentation

Table 1: Typical Materials and Reagents

Item	Description
Cartridges	Polypropylene filter cartridges (e.g., CUNO Micro-Wynd II, Hytrex II)
Cleaning Reagents	Micro-90 cleaning solution, HCl, NaOH, HNO ₃
Coating Reagent	Potassium permanganate (KMnO ₄)
Filtration System	Pump, filter housings, tubing, flow meter
Gamma Spectrometer	High-Purity Germanium (HPGe) detector, lead shielding, multichannel analyzer
Calibration Source	Multi-nuclide gamma standard (e.g., from NIST or IAEA)

Table 2: Key Gamma Ray Energies for **Thorium-234**

Energy (keV)	Emission Probability (I _y)	Potential Interferences
63.3	3.75%	63.8 keV from ²³² Th[6]
92.4	2.18%	Generally low, but can be part of a complex region
92.8	2.15%	Generally low, but can be part of a complex region

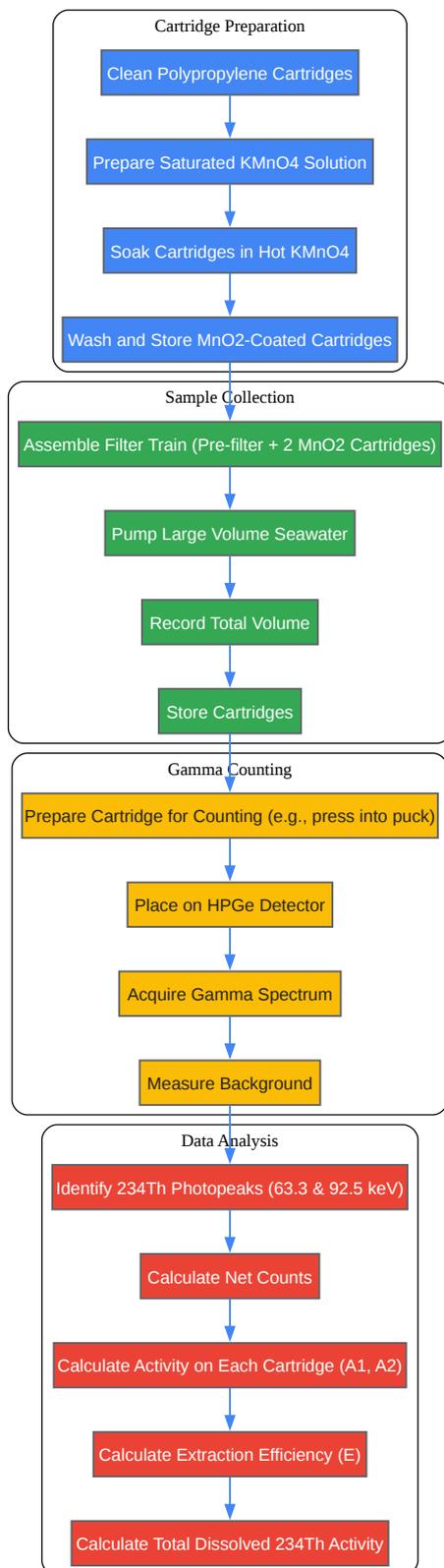
Table 3: Example Extraction Efficiency Data

Study	Reported Extraction Efficiency (E)	Notes
Buesseler et al. (1992, 1995)	70% - 95% (mean 87±8% and 79±9%)[2]	Field measurements
Cochran et al. (1987)	76.4% - 91.2% for ²³⁰ Th	Used as an analogue for ²³⁴ Th
Swarzenski and Baskaran	Highly variable (32.3% to 93.8%)[2]	Laboratory study with six cartridges in series
Adsorbents for in-situ collection	>60% to >80%	Laboratory and field tests[3]

Table 4: Typical Gamma Spectrometry Parameters

Parameter	Typical Value/Setting
Detector Type	p-type High-Purity Germanium (HPGe)
Energy Resolution (FWHM)	< 2.0 keV at 1332 keV
Relative Efficiency	> 20%
Counting Time	12 - 24 hours
Energy Calibration Range	50 - 2000 keV
Background Measurement	At least 72 hours for a good background file

Visualizations



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Caption: Experimental workflow for ²³⁴Th analysis.



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Caption: Logical relationship for activity calculation.

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